

using ferric tartrate for cellulose dissolution protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ferric tartrate

Cat. No.: B1599040

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An advanced protocol for the dissolution of cellulose using a **ferric tartrate** (FeTNa) complex is detailed in this application note. This method provides an alternative to traditional, often hazardous, solvents used for cellulose processing. The FeTNa solvent system is particularly useful for applications requiring the analysis of cellulose molecular weight and for the regeneration of cellulose into various forms such as fibers and films.

Principle and Application

Cellulose, a polymer of $\beta(1 \rightarrow 4)$ linked D-glucose units, is notoriously difficult to dissolve due to its extensive network of intra- and intermolecular hydrogen bonds. The alkaline **ferric tartrate** solvent, commonly abbreviated as FeTNa, is a complexing agent that can effectively break these hydrogen bonds, leading to the dissolution of cellulose without significant degradation of the polymer chains.^[1] This makes it a valuable tool for researchers in materials science, biotechnology, and drug development for applications such as:

- Determination of cellulose molecular weight and degree of polymerization.^[2]
- Formation of regenerated cellulose fibers, films, and hydrogels.^{[3][4]}
- Studying the swelling and dissolution mechanisms of cellulosic materials.^[5]

Materials and Reagents

- Ferric chloride hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$) or other trivalent iron salts like ferric sulfate or ferric nitrate.[\[6\]](#)[\[7\]](#)
- Sodium tartrate dihydrate ($\text{Na}_2\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$) or tartaric acid.[\[7\]](#)
- Sodium hydroxide (NaOH)
- Cellulose source (e.g., cotton linters, wood pulp, microcrystalline cellulose)
- Deionized water
- Acetic acid (for regeneration)
- Sodium gluconate (for regeneration)[\[3\]](#)[\[4\]](#)

Experimental Protocols

Preparation of the Ferric Tartrate (FeTNa) Solvent

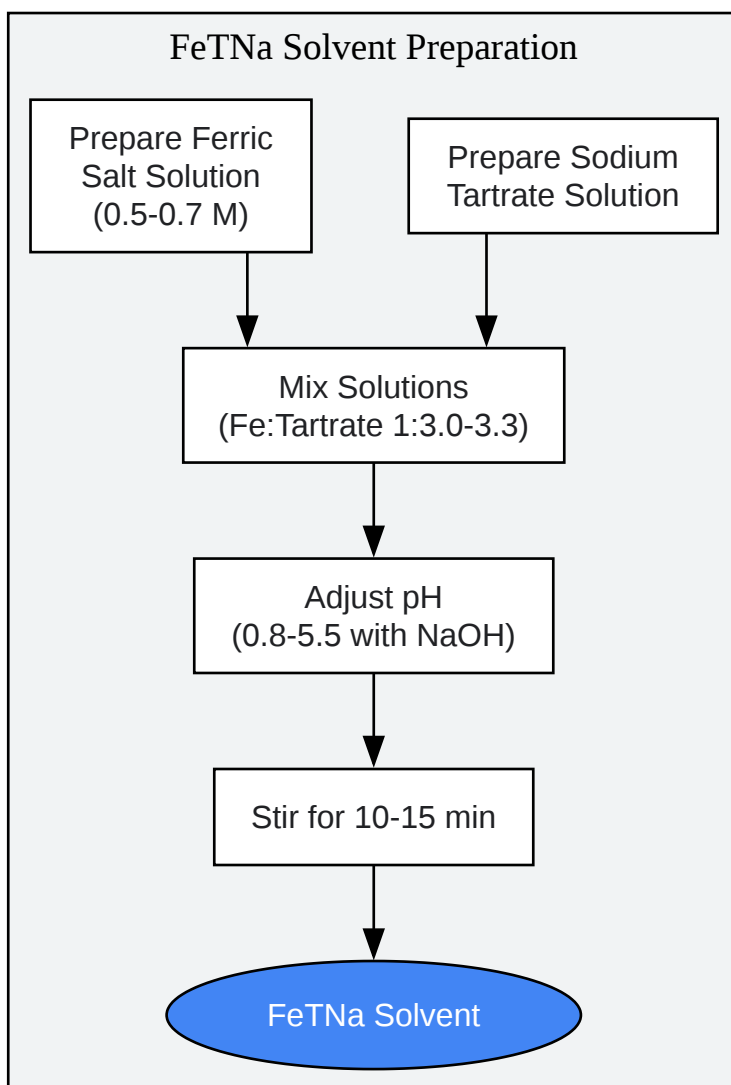
The preparation of a stable and effective FeTNa solvent is crucial for the successful dissolution of cellulose. The molar ratio of the components is a key factor influencing the solvent's dissolving power.[\[2\]](#)[\[7\]](#)

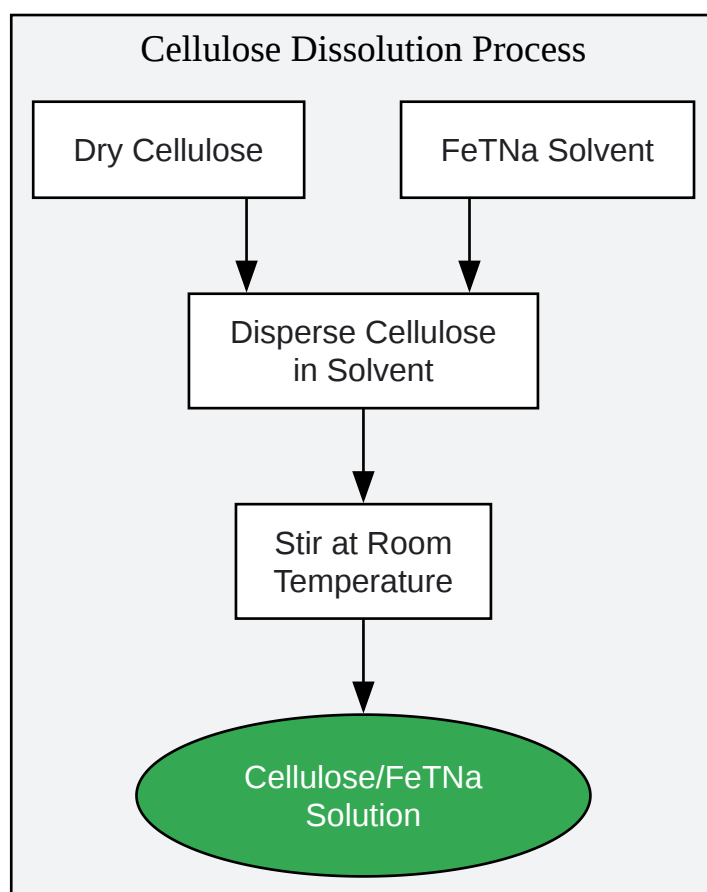
Protocol:

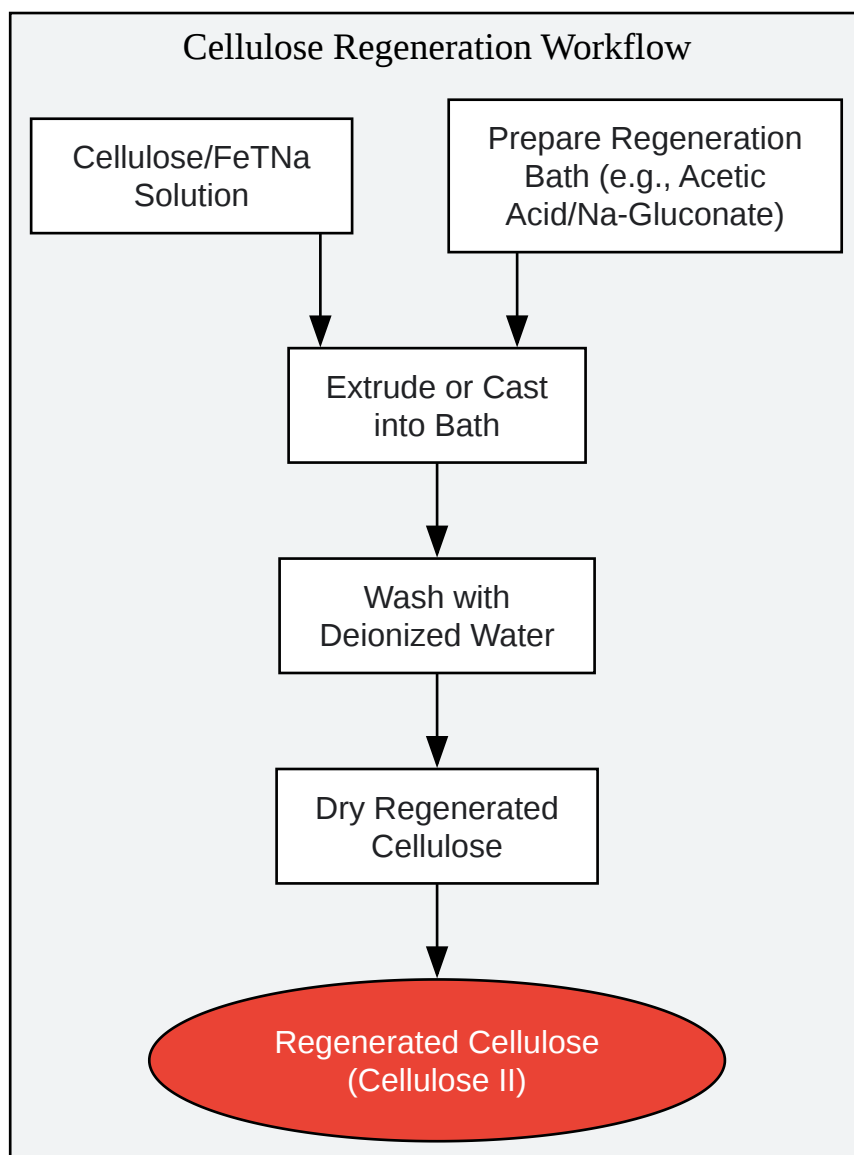
- Prepare a ferric salt solution: Dissolve a calculated amount of a trivalent iron salt (e.g., ferric chloride) in deionized water to achieve a concentration between 0.5 and 0.7 mole/liter.[\[7\]](#)
- Prepare a sodium tartrate solution: In a separate vessel, dissolve sodium tartrate in deionized water.
- Complex Formation: Slowly add the ferric salt solution to the sodium tartrate solution with constant stirring. The recommended molar ratio of iron to tartrate is between 1.0:3.0 and 1.0:3.3.[\[7\]](#)
- pH Adjustment: Adjust the pH of the mixture to between 0.8 and 5.5 by adding a sodium hydroxide solution.[\[7\]](#)

- Stirring: Continue stirring the mixture for 10-15 minutes to ensure the complete formation of the iron-sodium tartrate complex.^[7] The resulting solution should be clear.

The following diagram illustrates the workflow for preparing the FeTNa solvent:







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References

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Phone: (601) 213-4426

Email: info@benchchem.com